

Independent verification of Ncdac research findings

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Compound of Interest

Compound Name: *Ncdac*

Cat. No.: *B117365*

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References

- 1. public.powerdms.com [public.powerdms.com]
- 2. Department of Adult Correction| NC DAC [dac.nc.gov]
- 3. NC DAC: About Us [dac.nc.gov]
- 4. projectportal.nc.gov [projectportal.nc.gov]
- 5. N-arachidonoyl glycine, an endogenous lipid that acts as a vasorelaxant via nitric oxide and large conductance calcium-activated potassium channels - PMC [pmc.ncbi.nlm.nih.gov]
- 6. go.drugbank.com [go.drugbank.com]
- 7. N-Arachidonoyl dopamine - Wikipedia [en.wikipedia.org]
- 8. N-arachidonoyl l-serine, an endocannabinoid-like brain constituent with vasodilatory properties - PMC [pmc.ncbi.nlm.nih.gov]
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